

Application Note: In Vitro Profiling of the 4-Isopropyl-THP-Amine Scaffold

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Compound of Interest

Compound Name: 1-[4-(propan-2-yl)oxan-4-yl]methanamine

CAS No.: 1512375-04-0

Cat. No.: B6260242

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Subject: **1-[4-(propan-2-yl)oxan-4-yl]methanamine** CAS Registry (Analog Reference): 130290-79-8 (Unsubstituted parent); Custom Synthesis Category Class: Gem-disubstituted Tetrahydropyran / Lipophilic Primary Amine Version: 2.0 (Lead Optimization Phase)[1]

Executive Summary & Scientific Rationale

The compound **1-[4-(propan-2-yl)oxan-4-yl]methanamine** represents a strategic "bioisostere" design in modern drug discovery.[1][2] It combines the polarity of a tetrahydropyran (THP) ring with the steric bulk of an isopropyl group at the 4-position.[1][2]

Why this scaffold matters:

- **Conformational Constraint:** The gem-disubstitution (isopropyl + methanamine) at the C4 position locks the THP ring into a specific chair conformation, reducing entropy loss upon binding to targets like Voltage-Gated Calcium Channels (subunit) or Chemokine Receptors (CCR2/CCR5).[2]

- Metabolic Blocking: The isopropyl group sterically hinders the C4 position, a common site for oxidative metabolism in simple THP rings, thereby extending half-life (

).[\[2\]](#)

- Lipophilicity Modulation: Replacing a cyclohexane core (LogP ~2.5) with THP lowers LogP, while the isopropyl group regains necessary hydrophobic contacts, optimizing the Lipophilic Efficiency (LipE).

This guide outlines the critical in vitro assays required to validate this scaffold's utility as a drug fragment, focusing on CNS penetrability, metabolic stability, and safety liability (hERG/Phospholipidosis).

Physicochemical Profiling (The Foundation)

Before functional screening, the scaffold's "drug-like" properties must be baselined to prevent false negatives in biochemical assays.[\[1\]](#)

Protocol A: High-Throughput pKa and LogD Determination

Objective: Determine the ionization state at physiological pH and the distribution coefficient.[\[2\]](#)

The primary amine is expected to be basic (pKa ~9.5–10.5), leading to high lysosomal sequestration.[\[2\]](#)

Methodology: Potentiometric Titration & Shake-Flask

- Preparation: Dissolve 1 mg of compound in DMSO (10 mM stock).
- pKa Assay:
 - Use a potentiometric titrator (e.g., Sirius T3).
 - Titrate from pH 2.0 to 12.0 in 0.15 M KCl (ionic strength control).
 - Data Output: Calculate macro-pKa. Expect protonation of the primary amine at pH 7.4.[\[2\]](#)
- LogD

Assay (Miniaturized Shake-Flask):

- Phase System: 1-Octanol / Phosphate Buffer (pH 7.4).[1][2]
- Equilibration: Mix phases for 60 min at 25°C.
- Quantification: Analyze both phases via LC-MS/MS (MRM mode).
- Calculation:

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Target Criteria:

Parameter	Optimal Range	Rationale
pKa	8.0 – 9.5	Balances solubility with membrane permeability.[1][2]

| LogD

| 1.0 – 3.0 | Ideal for CNS penetration and oral bioavailability.[2] | | Solubility | > 100 µM |
Required for fragment-based screening (SPR/NMR).[1][2] |

Metabolic Stability Assay (Microsomal)

Objective: Validate the hypothesis that the 4-isopropyl group blocks metabolic soft spots.[1][2]

Protocol B: Human Liver Microsome (HLM) Stability

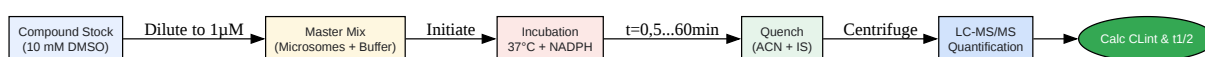
Rationale: Primary amines are susceptible to N-oxidation and deamination (MAO/FMO enzymes).[2] The THP ring is susceptible to oxidation.[2]

Workflow Steps:

- Incubation System:
 - Substrate: 1 µM test compound (prevents enzyme saturation).

- Enzyme: Pooled Human Liver Microsomes (0.5 mg/mL protein).[2]
- Cofactor: NADPH regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).[1][2]
- Time Course:
 - Initiate reaction with NADPH at 37°C.[2]
 - Sample points: 0, 5, 15, 30, 45, 60 min.
 - Quench: Add ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis:
 - Centrifuge (4000 rpm, 20 min).
 - Inject supernatant into LC-MS/MS.[2]
 - Monitor parent ion depletion.[2]

Data Visualization (Graphviz Workflow)



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Caption: Step-by-step workflow for determining Intrinsic Clearance (CL_{int}) in liver microsomes.

Safety Profiling: The "Lipophilic Amine" Risk

Objective: Lipophilic amines often cause Phospholipidosis (PLD) (lysosomal accumulation) and hERG inhibition (cardiotoxicity).[2]

Protocol C: In Vitro Phospholipidosis Assay (HCS)

Method: High-Content Screening using HCS LipidTOX™ detection.[2]

- Cell Line: HepG2 or CHO-K1 cells.[2]
- Dosing: Incubate cells with compound (1, 10, 30 μ M) for 24–48 hours.
- Staining: Add HCS LipidTOX Red (phospholipid accumulation marker) and Hoechst 33342 (nuclear stain).[2]
- Imaging: Automated fluorescence microscopy.
- Readout: Calculate the ratio of LipidTOX intensity in treated vs. control cells.
 - Threshold: >2-fold increase indicates PLD risk.[2]

Protocol D: hERG Potassium Channel Assay (Patch Clamp)

Rationale: The 4-isopropyl-THP-amine structure mimics pharmacophores known to block the hERG channel pore.[1][2]

- System: Automated Patch Clamp (e.g., QPatch or SyncroPatch).
- Cell Line: CHO cells stably expressing hERG (Kv11.1).[2]
- Protocol:
 - Voltage protocol: Hold at -80 mV, depolarize to +20 mV (2s), repolarize to -50 mV (2s) to elicit tail current.
 - Apply compound in ascending concentrations (0.1, 1, 10, 30 μ M).
- Analysis: Calculate IC₅₀ based on tail current inhibition.

Functional Application: Fragment-Based Screening

Context: If the biological target is unknown, this scaffold is best utilized in a Fragment-Based Drug Discovery (FBDD) campaign.[1][2]

Protocol E: Surface Plasmon Resonance (SPR) Clean Screen

Objective: Determine if the scaffold binds non-specifically ("sticky") or is a valid starting point.^[2]

- Sensor Chip: CM5 or Series S.
- Immobilization: Immobilize a standard "irrelevant" protein (e.g., Carbonic Anhydrase) and the Target Protein.
- Injection: Inject compound at 50, 100, 200 μ M.
- Analysis (Binding Behavior):
 - Square Wave: Ideal.^[2] Fast on/off rates typical of fragments.^[2]
 - Slow Dissociation: Potential aggregation or covalent binding (bad).^[2]
 - Super-stoichiometric: Aggregation (common for lipophilic amines).^[2]
 - Correction: Add 0.01% Triton X-100 to buffer to reduce non-specific binding.^[2]

Summary of Validation Criteria

Use this scorecard to evaluate the **1-[4-(propan-2-yl)oxan-4-yl]methanamine** scaffold:

Assay Category	Metric	Pass Criteria	Action if Failed
Physicochem	Solubility (PBS, pH 7. [1]4)	> 100 μ M	Formulate as HCl or Mesylate salt.[2]
Metabolism	HLM CL	< 20 μ L/min/mg	Check for N-dealkylation; consider fluorination.[1][2]
Permeability	PAMPA-BBB ()	> cm/s	Reduce basicity (add electron-withdrawing group).[1][2]
Safety	hERG IC	> 10 μ M	Reduce lipophilicity (remove isopropyl?). [2]
Safety	Phospholipidosis	Negative at 10 μ M	Decrease LogD or pKa.[2]

References

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Sources

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